

SP-96: A Technical Guide to its Kinase Selectivity Profile

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Compound of Interest

Compound Name: SP-96

Cat. No.: B15587123

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Introduction

SP-96 is a potent and highly selective, non-ATP-competitive inhibitor of Aurora B kinase.^{[1][2][3]} This technical guide provides a detailed overview of the kinase selectivity profile of **SP-96** based on publicly available data. It includes a summary of its inhibitory activity, detailed experimental protocols for key assays, and visualizations of its known interactions and relevant signaling pathways.

Data Presentation: Kinase Inhibition Profile of SP-96

SP-96 demonstrates exceptional potency and selectivity for Aurora B kinase. Notably, it exhibits over 2000-fold selectivity against the receptor tyrosine kinases FLT3 and KIT, which is a critical feature for reducing potential myelosuppression.^{[2][3]} A comprehensive kinase panel screen for **SP-96** against a broader range of kinases is not publicly available in the reviewed literature. The available quantitative data is summarized in the table below.

Kinase Target	IC50 (nM)	Selectivity vs. Aurora B	Notes
Aurora B	0.316 ± 0.031	-	Primary target; non-ATP-competitive inhibition. [1] [3] [4]
FLT3	>632	>2000-fold	Important for normal hematopoiesis. [1] [2] [3]
KIT	>632	>2000-fold	Important for normal hematopoiesis. [1] [2] [3]

Experimental Protocols

The following is a detailed methodology for the Aurora B enzymatic assay used to determine the IC50 value of **SP-96**.[\[1\]](#)

Aurora B Kinase Inhibition Assay (Microfluidics-Based)

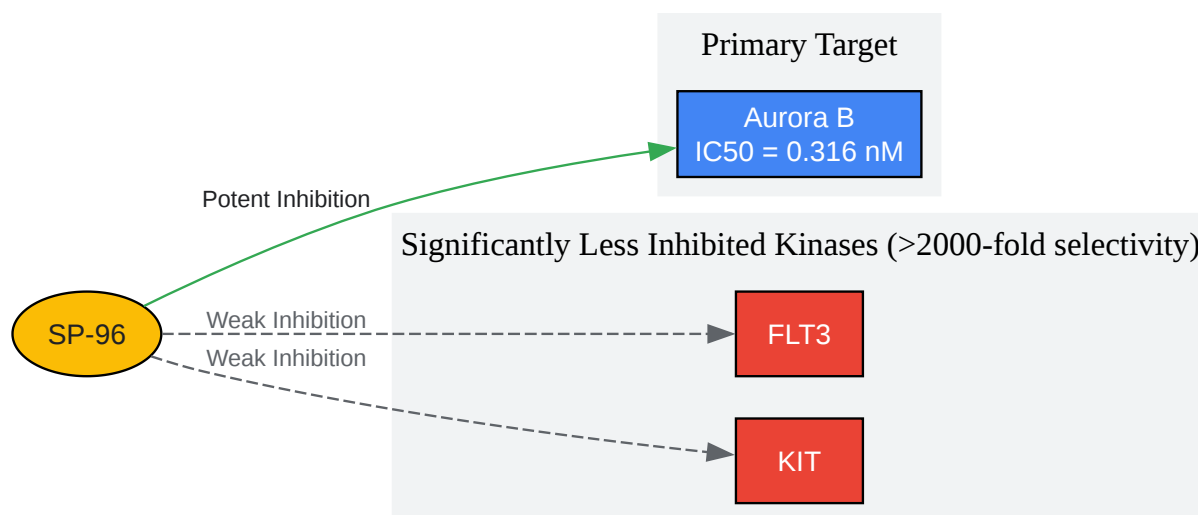
- Objective: To determine the in vitro inhibitory activity of **SP-96** against Aurora B kinase.
- Methodology: The assay measures the extent of phosphorylation of a substrate peptide by Aurora B kinase in the presence of varying concentrations of the inhibitor. The separation and quantification of the phosphorylated product from the substrate are achieved using a microfluidics-based mobility shift assay.
- Materials:
 - Aurora B enzyme (2 nM)
 - 5FAM-tagged peptide substrate (1.5 μM)
 - ATP (190 μM)
 - **SP-96** (test compound)

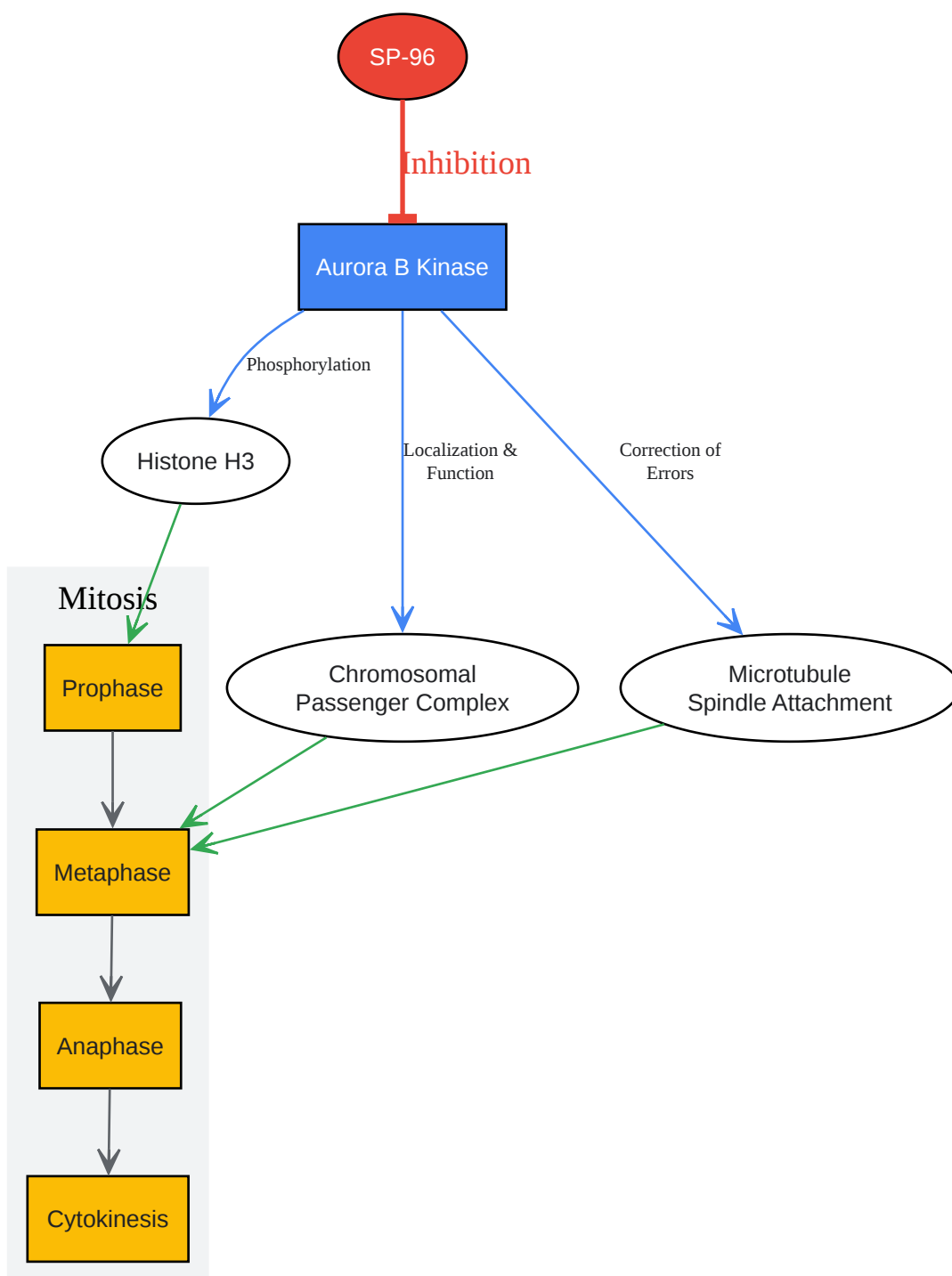
- Barasertib (control inhibitor)
- Kinase buffer: 100 mM HEPES, 10 mM EDTA, 0.015% Brij-35, 0.1% CR-3
- 384-well microtiter assay plates
- Caliper EZ Reader II microfluidics instrument with a 12-sipper chip
- Procedure:
 - Compound Preparation: Prepare a 12-point half-log dilution series of **SP-96**, with concentrations ranging from 0.2 mM to 0.632 nM.
 - Enzyme and Inhibitor Incubation:
 - Add 1 μ L of the diluted **SP-96** solutions to the wells of a 384-well plate.
 - Add 5 μ L of the 2 nM Aurora B enzyme solution to each well.
 - Incubate the plate for 60 minutes with gentle shaking to allow the inhibitor to bind to the enzyme.
 - Kinase Reaction Initiation:
 - Prepare a substrate mix containing the 5FAM-tagged peptide and ATP in kinase buffer.
 - Add 5 μ L of the substrate mix to each well to start the kinase reaction.
 - Controls:
 - Positive Control: Wells containing enzyme, substrate, and ATP, but no inhibitor.
 - Negative Control: Wells containing substrate and ATP, but no enzyme.
 - Data Acquisition: The reaction progress is monitored by the Caliper EZ Reader II, which measures the ratio of the phosphorylated product to the starting peptide substrate.
 - Data Analysis: The percentage of inhibition is calculated by comparing the amount of product formed in the presence of the inhibitor to the positive control. The IC₅₀ value is

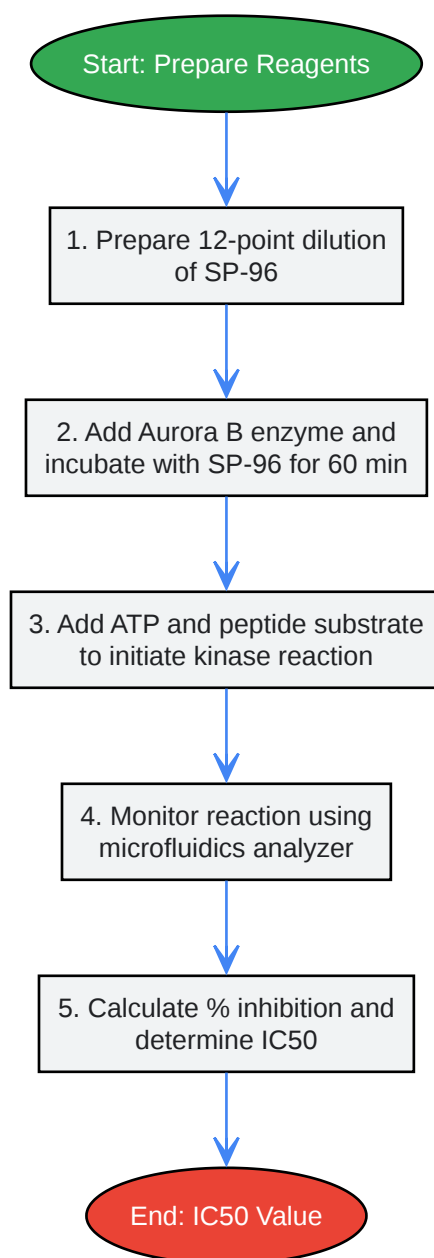
then determined by fitting the dose-response data to a suitable model.

Mandatory Visualizations

SP-96 Kinase Selectivity Profile







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